

Personal protective equipment for handling Flavone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Flavone

Cat. No.: B191248

[Get Quote](#)

Essential Safety and Handling Guide for Flavone

This guide provides immediate and essential safety and logistical information for the handling of **Flavone** in a laboratory setting. The following procedures are based on established best practices for handling chemical compounds and should be supplemented by your institution's specific safety protocols.

Personal Protective Equipment (PPE)

To minimize exposure when handling **Flavone**, particularly in its powdered form, the use of appropriate personal protective equipment is mandatory.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times to protect from splashes or airborne particles. Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are recommended. [1] [2]
Hand Protection	Nitrile Gloves	Should be worn to prevent skin contact. [1] [3] Gloves must be inspected before use, and proper glove removal technique should be employed to avoid skin contact with the product. [2] Change gloves immediately if they become contaminated. [3]
Body Protection	Laboratory Coat	A standard lab coat is required to protect clothing and skin. [1] [3] The type of body protection can be chosen based on the concentration and amount of the substance being used. [2]
Respiratory Protection	Fume Hood or Dust Mask	When handling the powder form, work in a chemical fume hood to prevent inhalation. [3] [4] If a fume hood is not available, a dust mask (type N95 (US) or P1 (EN 143)) should be used. [2]

Operational Plan: Handling and Solution Preparation

1. Preparation and Weighing:

- Conduct all weighing and initial preparation of **Flavone** powder within a certified chemical fume hood to prevent the inhalation of dust.[1][3]
- Use non-sparking tools to avoid ignition from electrostatic discharge.[1]
- Ensure the balance and surrounding area are clean before and after use.

2. Dissolving the Compound:

- **Flavone** is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide at approximately 30 mg/ml.[5]
- For aqueous solutions, it is sparingly soluble. To maximize solubility, first dissolve **Flavone** in ethanol and then dilute with the aqueous buffer of choice.[5] Using this method, the solubility is approximately 0.14 mg/ml in a 1:6 solution of ethanol:PBS (pH 7.2).[5]
- Aqueous solutions are not recommended for storage for more than one day.[5]
- Always handle solutions within the fume hood.

3. Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[2][5]
- Clean the work area to remove any residual contamination.

First Aid Measures

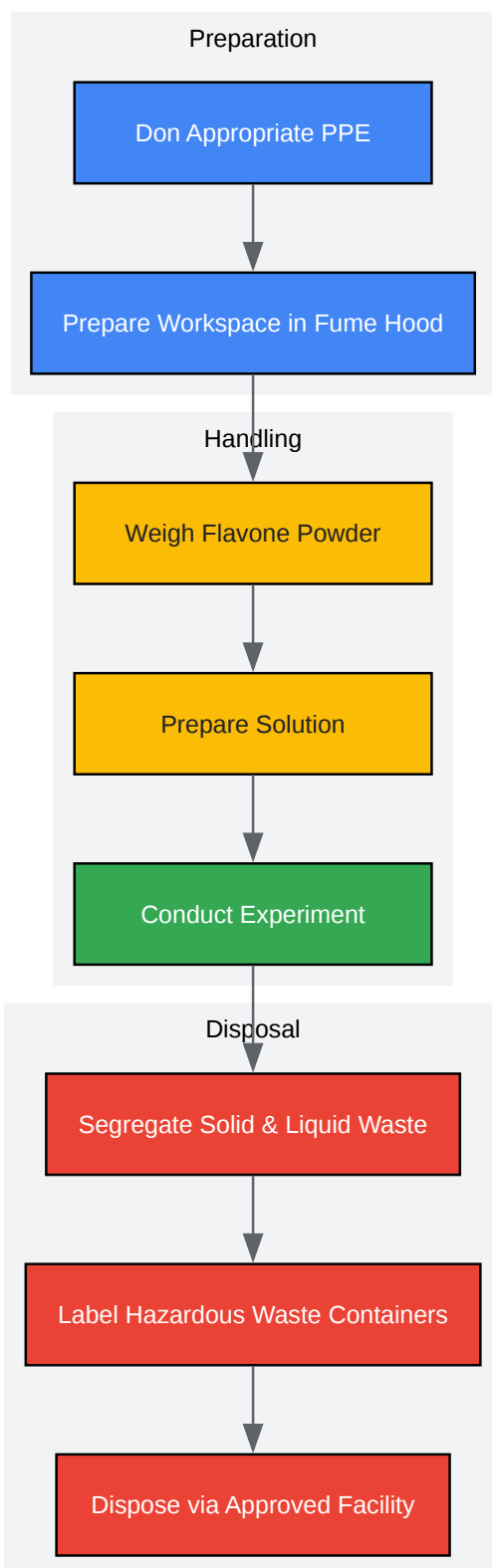
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6][7] If irritation persists, seek medical attention.[7]
Skin Contact	Wash off with soap and plenty of water.[7] Remove any contaminated clothing. If skin irritation occurs, get medical help.[1]
Inhalation	Move the person to fresh air.[7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7] Seek medical attention.
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **Flavone** must be treated as chemical waste.[3]

- Solid Waste: Contaminated items such as weighing paper, pipette tips, and gloves should be collected in a designated and clearly labeled chemical waste container.[3]
- Liquid Waste: Unused or waste solutions of **Flavone** should be collected in a labeled, sealed container for hazardous liquid waste.[3] Do not pour down the drain.[2][3]
- Container Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][3][8]

Flavone Handling Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **Flavone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. uprm.edu [uprm.edu]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. fishersci.com [fishersci.com]
- 7. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Flavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191248#personal-protective-equipment-for-handling-flavone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com